Overcoming solubility issues with 5-Nitro-1,10-phenanthroline

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Compound of Interest

Compound Name: 5-Nitro-1,10-phenanthroline

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in overcoming solubility challenges with **5-Nitro-1,10-phenanthroline**.

Troubleshooting Guides

Issue: Difficulty Dissolving 5-Nitro-1,10-phenanthroline

If you are encountering problems with the solubility of **5-Nitro-1,10-phenanthroline**, consult the following table for solubility data in common solvents and recommended troubleshooting steps.

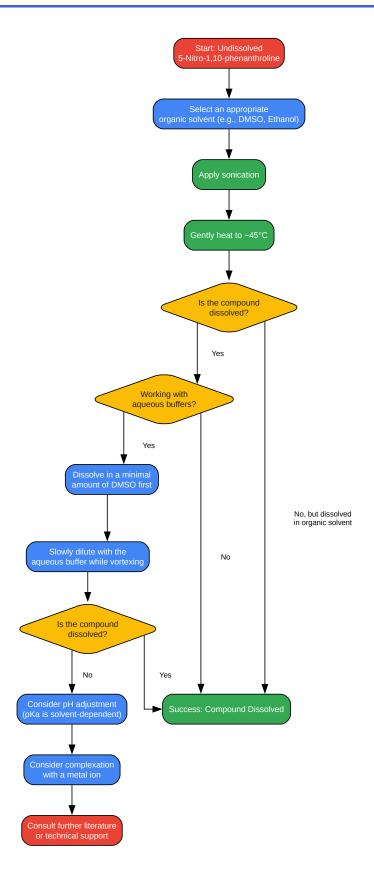
Table 1: Solubility of **5-Nitro-1,10-phenanthroline** in Various Solvents



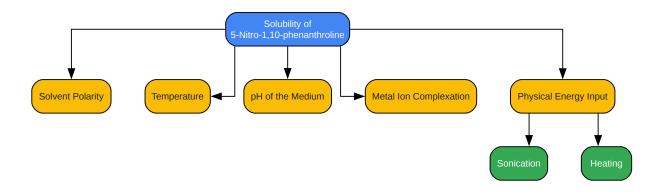
Solvent	Solubility	Temperature	Notes
Dimethyl Sulfoxide (DMSO)	11 mg/mL (48.85 mM) [1]	Room Temperature	Sonication is recommended to aid dissolution[1].
Ethanol	50 mg/mL[2]	Room Temperature	Solution may be clear to slightly hazy and colorless to faint yellow or tan[2].
Methanol	50 mg/mL[2]	Room Temperature	Solution may be clear to slightly hazy and colorless to yellow[2].
1 M Ammonium Hydroxide (NH4OH)	50 mg/mL[2]	Room Temperature	Solution may be clear to slightly hazy and yellow to brown[2].
Benzene	Soluble[3]	Not Specified	-
Water	Insoluble[3]	Room Temperature	-
Aqueous Buffers	Sparingly soluble[4]	Room Temperature	For maximum solubility, first dissolve in DMSO and then dilute with the aqueous buffer of choice[4].

Troubleshooting Workflow for Solubility Issues









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